

Practical Guide to Solubilizing and Storing NITD-349 for Experiments

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Compound of Interest

Compound Name: NITD-349

Cat. No.: B15563282

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Application Notes and Protocols for Researchers

This guide provides detailed procedures for the solubilization and storage of **NITD-349**, a potent inhibitor of Mycobacterium tuberculosis MmpL3. These protocols are intended for researchers, scientists, and drug development professionals working with this compound in various experimental settings.

Physicochemical Properties

NITD-349 is an indolcarboxamide with potent anti-mycobacterial activity. Its molecular weight is 306.35 g/mol ^[1] It functions by inhibiting MmpL3, a crucial transporter involved in the biosynthesis of the mycobacterial cell wall. ^{[2][3]}

Solubility

NITD-349 exhibits high solubility in dimethyl sulfoxide (DMSO). It is crucial to use fresh, anhydrous DMSO for preparing stock solutions, as the hygroscopic nature of DMSO can significantly impact the solubility of the compound. ^[2]

Solvent	Concentration	Molarity	Notes
DMSO	≥ 310 mg/mL	1011.91 mM	Use newly opened, anhydrous DMSO.[2]

Storage Conditions

Proper storage of **NITD-349** is essential to maintain its stability and activity. The recommended storage conditions for the compound in its solid form and as a stock solution are summarized below.

Form	Storage Temperature	Duration
Powder	-20°C	3 years
4°C	2 years	
In Solvent (Stock Solution)	-80°C	2 years
-20°C	1 year	

Data sourced from MedChemExpress.[2]

Experimental Protocols

Protocol 1: Preparation of a Concentrated Stock Solution (e.g., 10 mM in DMSO)

Materials:

- **NITD-349** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated micropipettes

Procedure:

- Pre-warm **NITD-349**: Allow the vial of **NITD-349** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- Calculate the required amount of DMSO: To prepare a 10 mM stock solution, use the following formula: $\text{Volume of DMSO } (\mu\text{L}) = (\text{Mass of } \mathbf{NITD-349} \text{ (mg)} / 306.35 \text{ g/mol}) * 100,000$
- Dissolve the powder: Add the calculated volume of anhydrous DMSO to the vial containing the **NITD-349** powder.
- Ensure complete dissolution: Cap the vial tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) can aid in dissolution if necessary.
- Aliquot for storage: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Store appropriately: Store the aliquots at -80°C for long-term storage (up to 2 years) or at -20°C for shorter-term storage (up to 1 year).^[2]

Protocol 2: Preparation of Working Solutions for In Vitro Assays

Materials:

- **NITD-349** stock solution (e.g., 10 mM in DMSO)
- Appropriate sterile culture medium (e.g., Middlebrook 7H9 with supplements)
- Sterile tubes for dilution

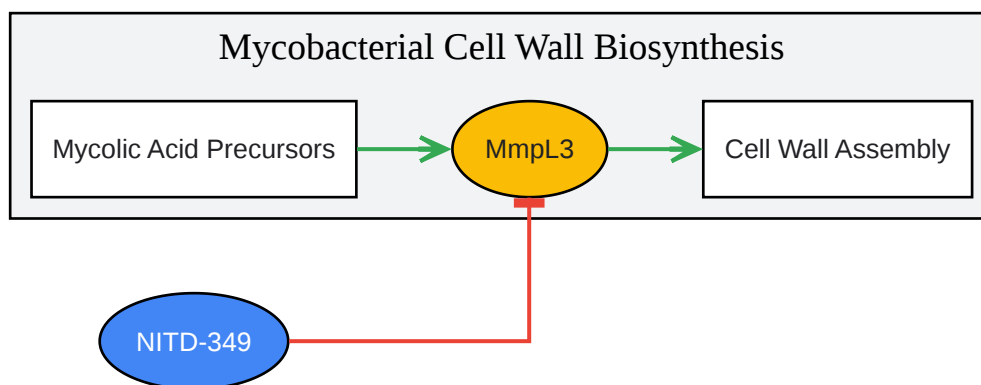
Procedure:

- Thaw the stock solution: Thaw a single aliquot of the **NITD-349** stock solution at room temperature.

- Perform serial dilutions: Prepare a series of dilutions of the stock solution in the desired culture medium to achieve the final working concentrations for your experiment. It is important to ensure that the final concentration of DMSO in the culture medium is low (typically $\leq 1\%$) to avoid solvent-induced cytotoxicity.[4]
- Vortex between dilutions: Gently vortex the solution after each dilution step to ensure homogeneity.
- Use immediately: It is recommended to use the freshly prepared working solutions for experiments immediately.

Visualizations

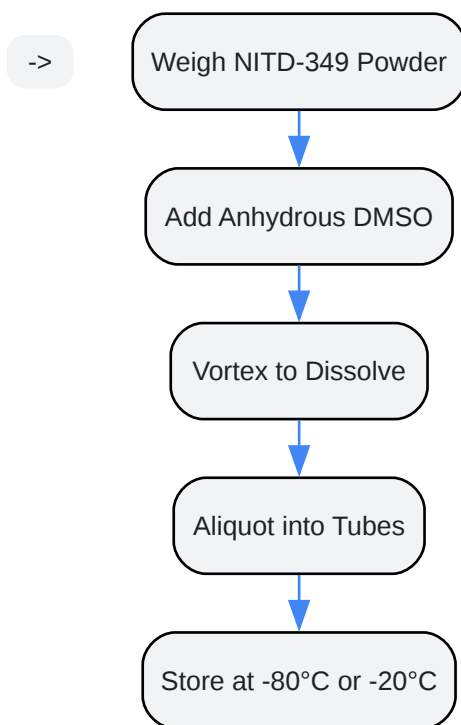
Signaling Pathway: Inhibition of MmpL3



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Caption: Mechanism of **NITD-349** action, inhibiting the MmpL3 transporter.

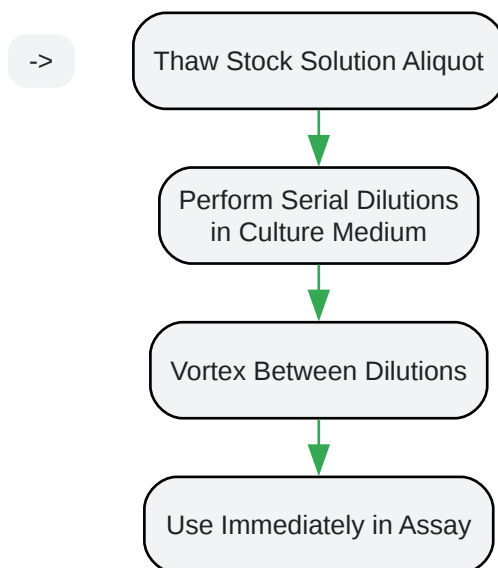
Experimental Workflow: Stock Solution Preparation



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Caption: Workflow for preparing a concentrated stock solution of **NITD-349**.

Experimental Workflow: Preparing Working Solutions



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Caption: Workflow for the preparation of working solutions for in vitro experiments.

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